

Electromagnetic Moments of the Gallium-71 Nucleus: An In-depth Technical Guide

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Compound of Interest

Compound Name: Gallium-71

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This technical guide provides a comprehensive overview of the electromagnetic properties of the **Gallium-71** (^{71}Ga) nucleus, a stable isotope of gallium with significant applications in nuclear magnetic resonance (NMR) spectroscopy and related fields. Understanding the nuclear magnetic dipole and electric quadrupole moments of ^{71}Ga is crucial for interpreting spectroscopic data and for applications ranging from materials science to medicinal chemistry, including the development of gallium-based radiopharmaceuticals.

Core Nuclear Properties of Gallium-71

The **Gallium-71** nucleus is characterized by a nuclear spin (I) of $3/2$, which gives rise to both a magnetic dipole moment and an electric quadrupole moment.^{[1][2]} These moments are fundamental nuclear properties that dictate the interaction of the nucleus with external and internal electromagnetic fields.

Quantitative Data Summary

The experimentally determined values for the key electromagnetic and related properties of the **Gallium-71** nucleus are summarized in the table below for easy reference and comparison.

Property	Symbol	Value	Units	Reference(s)
Natural Abundance	39.892(50)	%	[1]	
Nuclear Spin	I	3/2	[1]	
Magnetic Dipole Moment	μ	+2.56033(9)	μN	[1]
+2.56227(2)	nm	[3]		
Electric Quadrupole Moment	Q	+0.107(1)	barn	[1][4]
+0.106(3)	barn	[3]		
Gyromagnetic Ratio	γ	8.1812×10^7	$\text{rad T}^{-1} \text{s}^{-1}$	[1]
Resonance Frequency @ 1T	ν_0	13.0208	MHz	[1]

Note: μN is the nuclear magneton.

Experimental Determination of Electromagnetic Moments

The precise measurement of the nuclear moments of ^{71}Ga is primarily achieved through high-resolution spectroscopic techniques that probe the interactions between the nucleus and its electronic or an externally applied magnetic field. The principal methods employed are Nuclear Magnetic Resonance (NMR) spectroscopy and Atomic Beam Magnetic Resonance (ABMR).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for investigating the magnetic properties of atomic nuclei. For **Gallium-71**, its nuclear spin of 3/2 and significant magnetic moment make it an NMR-active nucleus.[5] The methodology relies on the interaction of the nuclear magnetic moment with an external magnetic field, which causes a splitting of the nuclear energy levels.

Experimental Protocol Outline (Solid-State ^{71}Ga NMR):

- **Sample Preparation:** The gallium-containing sample, such as a crystalline powder of a gallium salt (e.g., $\beta\text{-Ga}_2\text{O}_3$), is packed into an NMR rotor.[6][7] For solutions, a gallium salt like $\text{Ga}(\text{NO}_3)_3$ is dissolved in a suitable solvent (e.g., D_2O).[5][8]
- **Spectrometer Setup:** The sample is placed in a high-field NMR spectrometer. Magnetic field strengths of 7.0 T, 9.39 T, 11.7 T, 14.09 T, or higher are commonly used.[7][8] The spectrometer is tuned to the Larmor frequency of ^{71}Ga at the given field strength.
- **Data Acquisition:**
 - For solid samples, Magic Angle Spinning (MAS) is often employed to average out anisotropic interactions and obtain narrower resonance lines.[9]
 - A sequence of radiofrequency (RF) pulses is applied to the sample to excite the ^{71}Ga nuclei.
 - The resulting signal, known as the free induction decay (FID), is detected. This signal arises from the precession of the nuclear magnetic moments.
 - Techniques like spin-echo sequences are used to overcome signal loss due to broad lines, which are characteristic of quadrupolar nuclei like ^{71}Ga . [7]
- **Spectral Analysis:**
 - The FID is converted into a frequency-domain spectrum via a Fourier Transform (FT).
 - The position of the resonance peak (chemical shift) provides information about the local chemical environment of the gallium nucleus.
 - The interaction of the electric quadrupole moment with the local electric field gradient (EFG) at the nucleus causes a characteristic line shape and splitting of the NMR signal. Analysis of this quadrupolar interaction yields the nuclear quadrupole coupling constant (NQCC), which is the product of the nuclear quadrupole moment and the EFG.[6][10] By calculating the EFG from theoretical models of the electronic structure, the value of the electric quadrupole moment (Q) can be extracted.

Because ^{71}Ga has a lower electric quadrupole moment than the other stable gallium isotope, ^{69}Ga , it generally produces narrower and more easily interpretable NMR signals, making it the preferred nucleus for NMR studies.[5][11]

Atomic Beam Magnetic Resonance (ABMR)

The ABMR method is a high-precision technique used to measure the hyperfine structure of atoms, from which nuclear moments can be deduced.[12][13] This method involves passing a beam of neutral atoms through a series of magnetic fields.

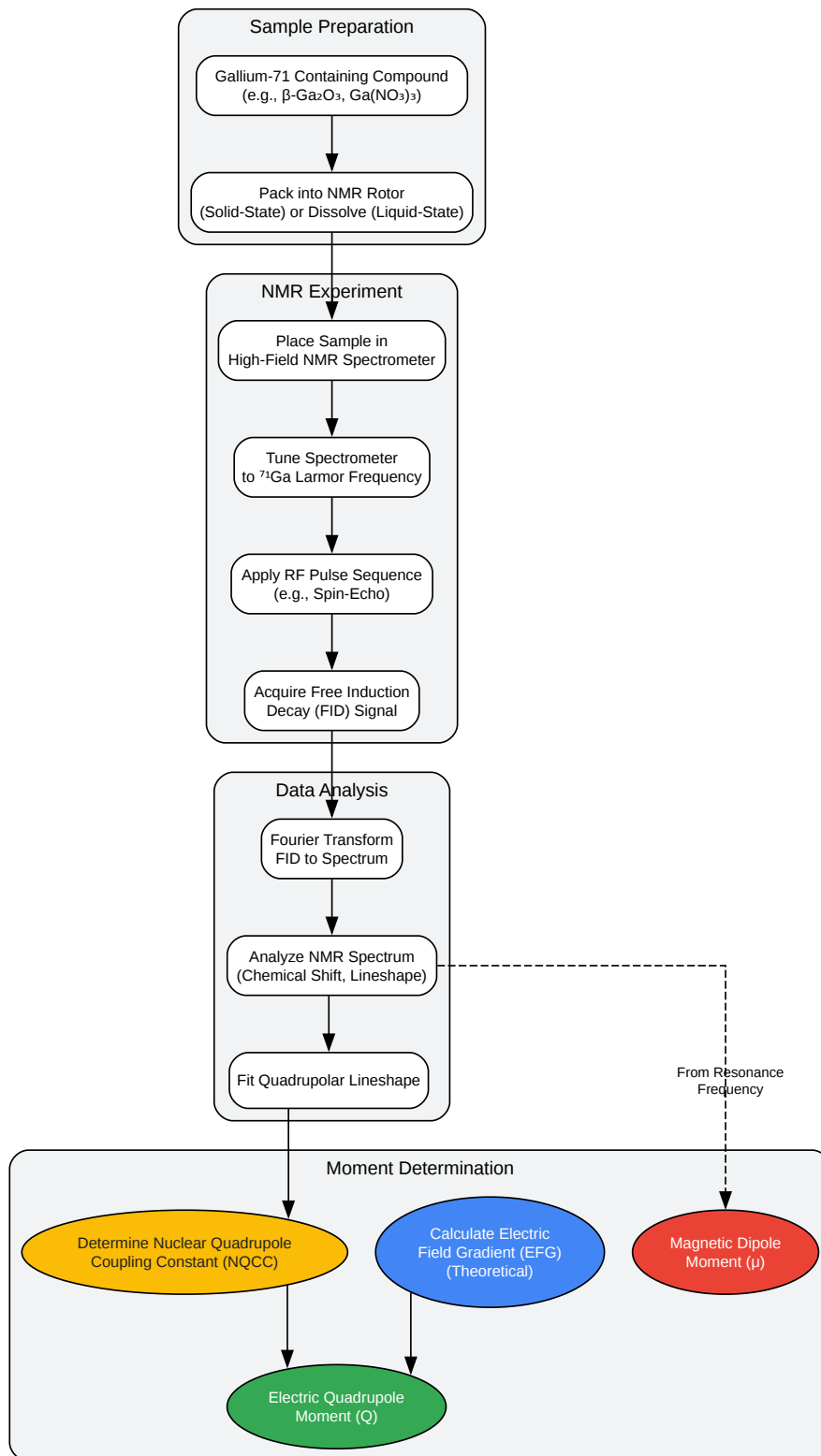
Experimental Protocol Outline (ABMR for Gallium):

- **Atomic Beam Production:** A sample of gallium is heated in an oven to produce a vapor. The atoms effuse from the oven and are collimated to form a narrow atomic beam.
- **State Selection:** The beam first passes through an inhomogeneous magnetic field (the A-magnet), which deflects the atoms based on the orientation of their magnetic moments (a process known as state selection).
- **Resonance Region:** The state-selected beam then travels through a region with a uniform static magnetic field (the C-field) and a superimposed oscillating radiofrequency (RF) magnetic field.
- **Inducing Transitions:** If the frequency of the RF field matches the transition frequency between hyperfine energy levels of the atoms, the RF field induces a reorientation of the nuclear and electronic magnetic moments.
- **Analysis and Detection:** The beam then passes through a second inhomogeneous magnetic field (the B-magnet), which has a field gradient opposite to the A-magnet. Atoms that have undergone a transition in the C-field will be deflected differently by the B-magnet and will not reach the detector, which is aligned with the path of undeflected atoms. By scanning the RF frequency and observing the decrease in beam intensity at the detector, the resonance frequencies can be precisely measured.
- **Moment Calculation:** From the measured resonance frequencies and the known magnetic field, the hyperfine interaction constants (magnetic dipole 'a' and electric quadrupole 'b') are determined. These constants are directly proportional to the nuclear magnetic dipole moment

and electric quadrupole moment, respectively. By comparing these constants with those of another isotope with a known moment (e.g., ^{69}Ga), a precise value for the ^{71}Ga moments can be calculated.

Visualizing the Experimental Workflow

The following diagram illustrates the logical workflow for determining the electromagnetic moments of the ^{71}Ga nucleus using NMR spectroscopy, from sample preparation to data analysis and moment extraction.

Workflow for ^{71}Ga Electromagnetic Moment Determination via NMR[Click to download full resolution via product page](#)

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